

# Application Notes and Protocols: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

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## Compound of Interest

Compound Name: *Bocaminooxyacetamide-PEG2-Azido*

Cat. No.: *B8114679*

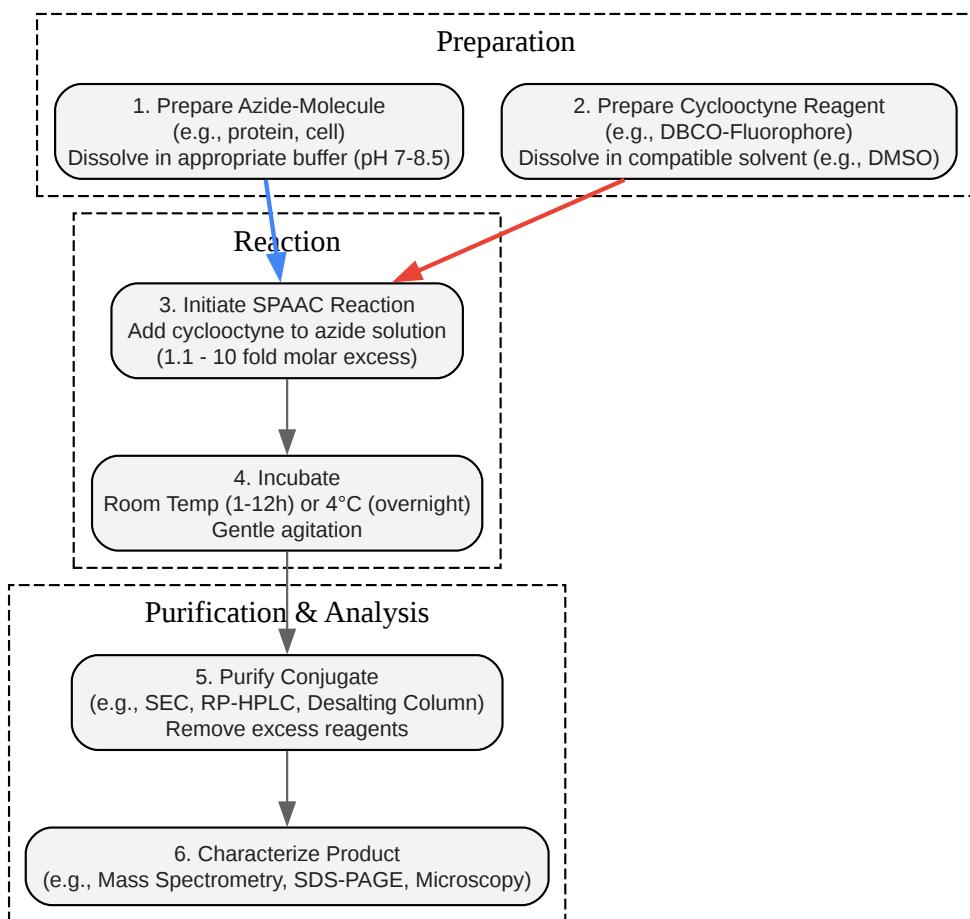
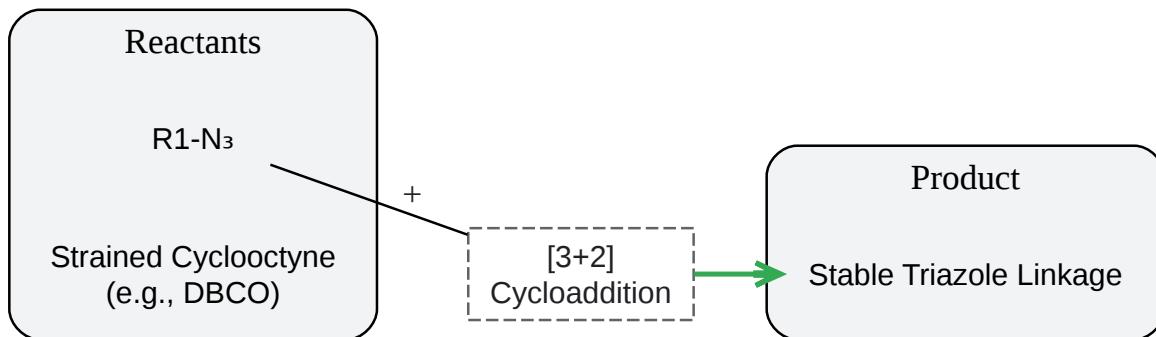
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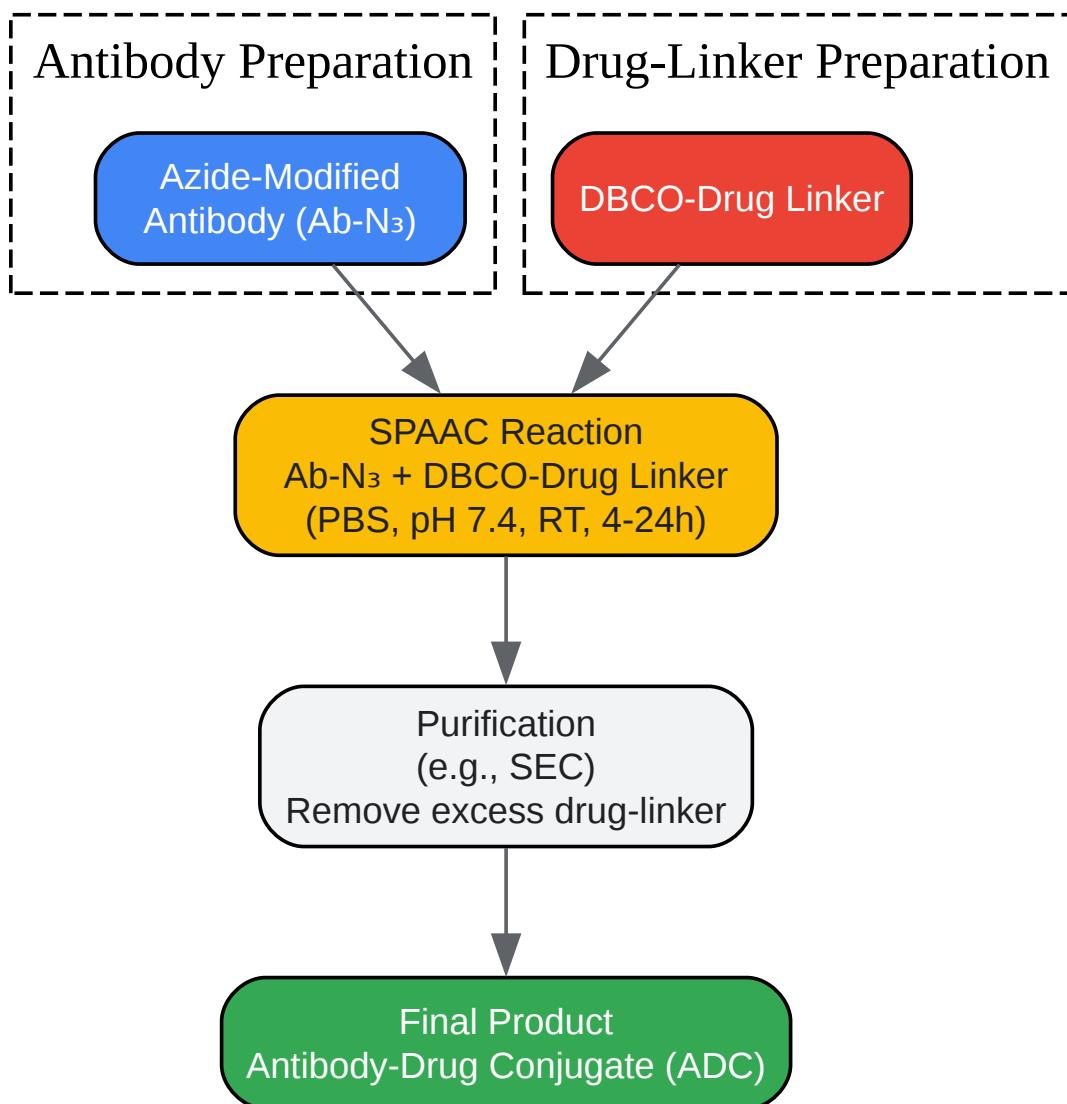
Audience: Researchers, scientists, and drug development professionals.

## Introduction to Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) is a cornerstone of bioorthogonal "click chemistry," enabling the efficient covalent ligation of molecules in complex biological environments.<sup>[1][2]</sup> Developed by Carolyn Bertozzi in 2004, this reaction occurs between a strained cyclooctyne and an azide-functionalized molecule to form a stable triazole linkage.<sup>[1]</sup> The reaction's primary driving force is the high ring strain of the cyclooctyne (approximately 18 kcal/mol), which is released upon the [3+2] cycloaddition with an azide, thus lowering the activation energy.<sup>[2][3]</sup>

A key advantage of SPAAC is that it proceeds efficiently under mild, physiological conditions (temperature and pH) without the need for a cytotoxic copper catalyst, which is required for the conventional Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).<sup>[2][4][5]</sup> This copper-free nature makes SPAAC highly biocompatible and ideal for applications in living cells and whole organisms.<sup>[1][4]</sup> The azide and cyclooctyne functional groups are abiotic and do not cross-react with naturally occurring functionalities in biological systems, ensuring high specificity.<sup>[6]</sup> These features have led to the widespread adoption of SPAAC in fields such as bioconjugation, drug development, materials science, and molecular imaging.<sup>[3][4][7]</sup>





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